

# Navigating Diethyl 2-Methyl-3-Oxosuccinate: A Technical Safety Guide

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## Compound of Interest

Compound Name: Diethyl 2-methyl-3-oxosuccinate

Cat. No.: B130162

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions for the handling and use of **Diethyl 2-methyl-3-oxosuccinate** (CAS No: 759-65-9). The following information is compiled from various safety data sheets to ensure a comprehensive overview for laboratory personnel.

## Safety Data Summary

### Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O <sub>5</sub>	[1][2]
Molecular Weight	202.20 g/mol	[1]
Appearance	Liquid	[3]
Density	1.073 g/mL at 25 °C	[2]
Boiling Point	116-119 °C @ 12 Torr; 138 °C @ 23 mmHg	[4]
Flash Point	>110 °C (>230 °F)	[2][4]
Refractive Index	1.432 - 1.434	[4]

## GHS Hazard Information

Signal Word: Warning[1][4]

Hazard Pictograms:

Hazard Statements:

- H315: Causes skin irritation.[1][4]
- H319: Causes serious eye irritation.[1][4]
- H335: May cause respiratory irritation.[1]

Precautionary Statements:

A comprehensive list of precautionary statements is provided by PubChem and other suppliers.  
[1][4] Key preventative measures include:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][5]
- P264: Wash skin thoroughly after handling.[1][4]
- P271: Use only outdoors or in a well-ventilated area.[1][5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][4]

## Troubleshooting and FAQs

Q1: I've accidentally splashed a small amount of **Diethyl 2-methyl-3-oxosuccinate** on my gloved hand. What should I do?

A1:

- Immediately remove the contaminated glove.
- Wash the affected skin area thoroughly with soap and plenty of water.[6]

- Even if you believe no skin contact occurred, it is good practice to wash your hands after removing gloves.
- If skin irritation develops, seek medical attention.[4]

Q2: I'm experiencing mild respiratory irritation while working with the compound. What steps should I take?

A2:

- Move to a well-ventilated area or fresh air immediately.[6][7]
- If breathing is difficult, seek medical attention.
- Review your experimental setup to ensure it is being conducted in a properly functioning fume hood or with adequate local exhaust ventilation.[4]

Q3: The compound has been stored for a while and appears discolored. Is it still safe to use?

A3: While a color change does not definitively indicate a hazardous decomposition, it suggests a potential change in purity or composition. It is recommended to:

- Re-evaluate the purity of the material using appropriate analytical techniques (e.g., NMR, GC-MS) before use in sensitive experiments.
- Handle the material with the same precautions as fresh material, as the hazards of any degradation products may be unknown.
- If in doubt, dispose of the material according to your institution's hazardous waste disposal procedures.

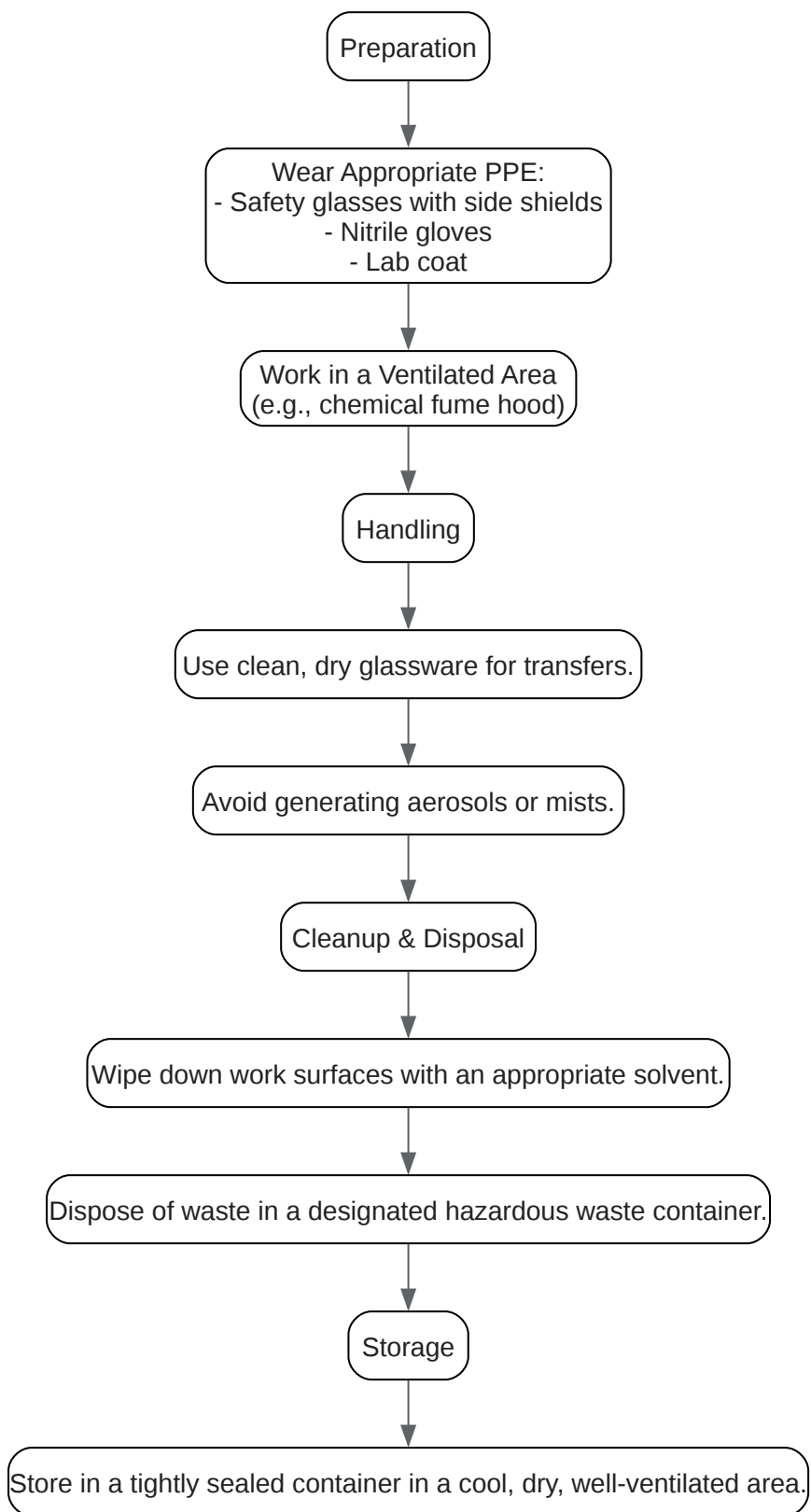
Q4: Can I store **Diethyl 2-methyl-3-oxosuccinate** at room temperature?

A4: Yes, it should be stored in a tightly closed container in a dry, cool, and well-ventilated place. [4][7] Some suppliers recommend storage at room temperature under dry conditions.[8]

## Experimental Protocols

## Standard Handling Procedure

This protocol outlines the basic steps for safely handling **Diethyl 2-methyl-3-oxosuccinate** in a laboratory setting.

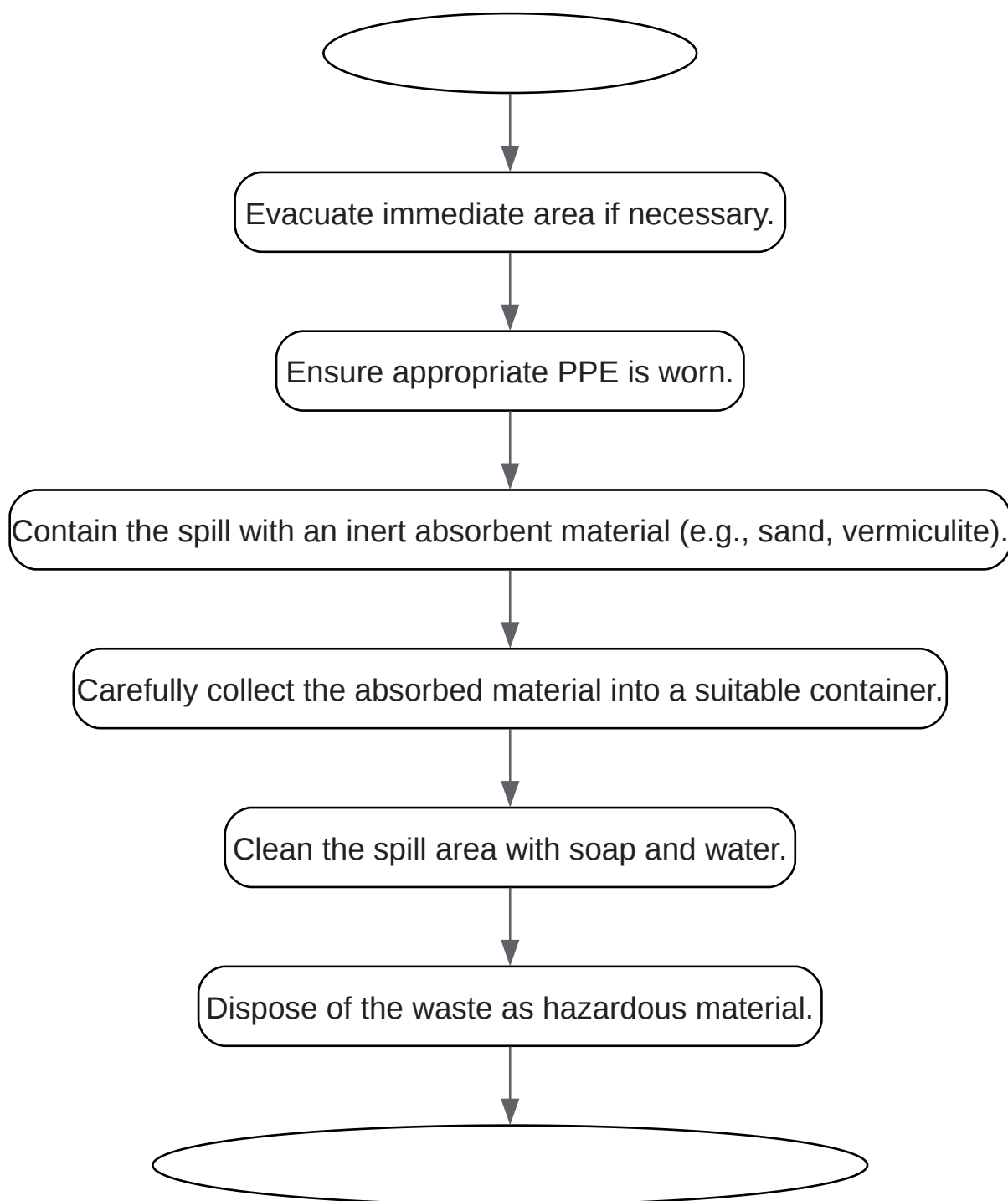


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Caption: Standard workflow for handling **Diethyl 2-methyl-3-oxosuccinate**.

## Accidental Spill Response

This protocol provides a logical workflow for responding to a small-scale spill of **Diethyl 2-methyl-3-oxosuccinate**.



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Caption: Decision-making workflow for a small chemical spill.

## First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [4][9]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention if irritation develops.[4][6]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[6]
Ingestion	Clean mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[6][10]

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